

9-(Naphthalen-1-yl)anthracene CAS number 7424-70-6 properties

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Compound of Interest

Compound Name: 9-(Naphthalen-1-yl)anthracene

Cat. No.: B1591875

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An In-Depth Technical Guide to **9-(Naphthalen-1-yl)anthracene** (CAS 7424-70-6): Properties, Synthesis, and Applications in Organic Electronics

Introduction

9-(Naphthalen-1-yl)anthracene is a polycyclic aromatic hydrocarbon (PAH) that has emerged as a cornerstone material in the field of organic electronics.[1][2] Identified by the CAS Number 7424-70-6, this compound is structurally characterized by a fluorescent anthracene core functionalized with a naphthalene substituent at the 9-position.[1] This specific molecular architecture is not arbitrary; it is a deliberate design to harness and modulate the inherent photophysical properties of the anthracene moiety.

The primary significance of **9-(Naphthalen-1-yl)anthracene** lies in its application as a high-performance material in Organic Light-Emitting Diodes (OLEDs), particularly as a host in deep-blue emissive layers.[3][4] Its extensive π -conjugated system, coupled with a unique steric profile, imparts favorable charge transport characteristics, high thermal stability, and, most critically, strong fluorescence.[2][3] This guide provides a comprehensive technical overview for researchers, chemists, and materials scientists, detailing the core properties, synthesis, and critical applications of this versatile molecule.

Caption: Chemical structure of **9-(Naphthalen-1-yl)anthracene**.

Part 1: Physicochemical and Thermal Properties

The utility of **9-(Naphthalen-1-yl)anthracene** in device fabrication is intrinsically linked to its physical and thermal characteristics. As a polycyclic aromatic hydrocarbon, it is a hydrophobic molecule with limited solubility in polar solvents but is more soluble in non-polar organic solvents such as chloroform and dichloromethane.[1][2][5]

A key feature is the non-planar orientation of the naphthalene group relative to the anthracene plane. This bulky substituent introduces significant steric hindrance, which effectively disrupts intermolecular π - π stacking that would otherwise promote crystallization.[3] This disruption is critical for its primary application in OLEDs, as it facilitates the formation of stable, uniform amorphous thin films—a prerequisite for manufacturing long-lasting and high-performance devices.[3] The compound also exhibits good thermal stability, another essential property for materials used in energy-intensive applications like lighting and displays.[2]

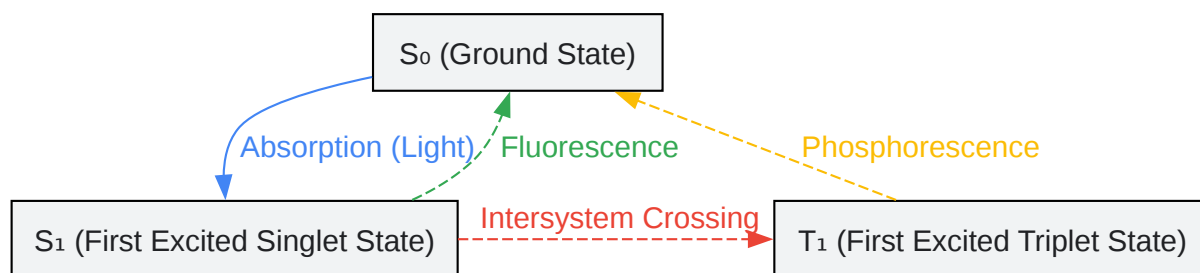
Property	Value	Source(s)
CAS Number	7424-70-6	[2][6]
Molecular Formula	C ₂₄ H ₁₆	[1][6]
Molecular Weight	~304.4 g/mol	[1][6]
Appearance	White to almost white or yellow powder/crystal	[1][2]
Solubility	Insoluble in water; Soluble in chloroform, dichloromethane	[1][2][5]
Thermal Properties	Exhibits good thermal stability	[2]

Part 2: Photophysical Properties

The foundation of **9-(Naphthalen-1-yl)anthracene**'s functionality is its vibrant fluorescence. The anthracene core is a classic and efficient blue-emitting chromophore, known for high quantum yields.[7][8][9] The attachment of the naphthalene moiety at the 9-position modulates the electronic structure, fine-tuning the emission characteristics and enhancing its suitability as a host material in OLEDs.[3]

While a detailed photophysical analysis from a single source is not available, the collective literature on anthracene derivatives provides a clear picture. These molecules absorb

ultraviolet light and emit it in the visible region, typically blue.[1][8] In the context of OLEDs, **9-(Naphthalen-1-yl)anthracene** functions as a wide band-gap host, capable of efficiently accepting energy and transferring it to a "guest" dopant molecule, which then emits light of a specific color.[4][10] This host-guest system is a cornerstone of modern OLED design, allowing for high efficiency and color purity.[10]



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Caption: Jablonski diagram illustrating fluorescence.

Part 3: Synthesis and Purification

The synthesis of asymmetrically substituted anthracenes like **9-(Naphthalen-1-yl)anthracene** is reliably achieved through palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura coupling is particularly well-suited for this purpose, given its high tolerance for various functional groups and its efficiency in forming carbon-carbon bonds between aromatic rings. [11][12]

Experimental Protocol: Synthesis via Suzuki-Miyaura Coupling

This protocol describes a representative synthesis based on methodologies reported for analogous structures.[12] The core principle is the reaction between an aryl halide (9-bromoanthracene) and an arylboronic acid (naphthalene-1-boronic acid).

Reactants:

- 9-Bromoanthracene

- Naphthalene-1-boronic acid
- Palladium Catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄])
- Base (e.g., Potassium Carbonate [K₂CO₃])
- Solvent System (e.g., Toluene and N,N-Dimethylformamide [DMF])

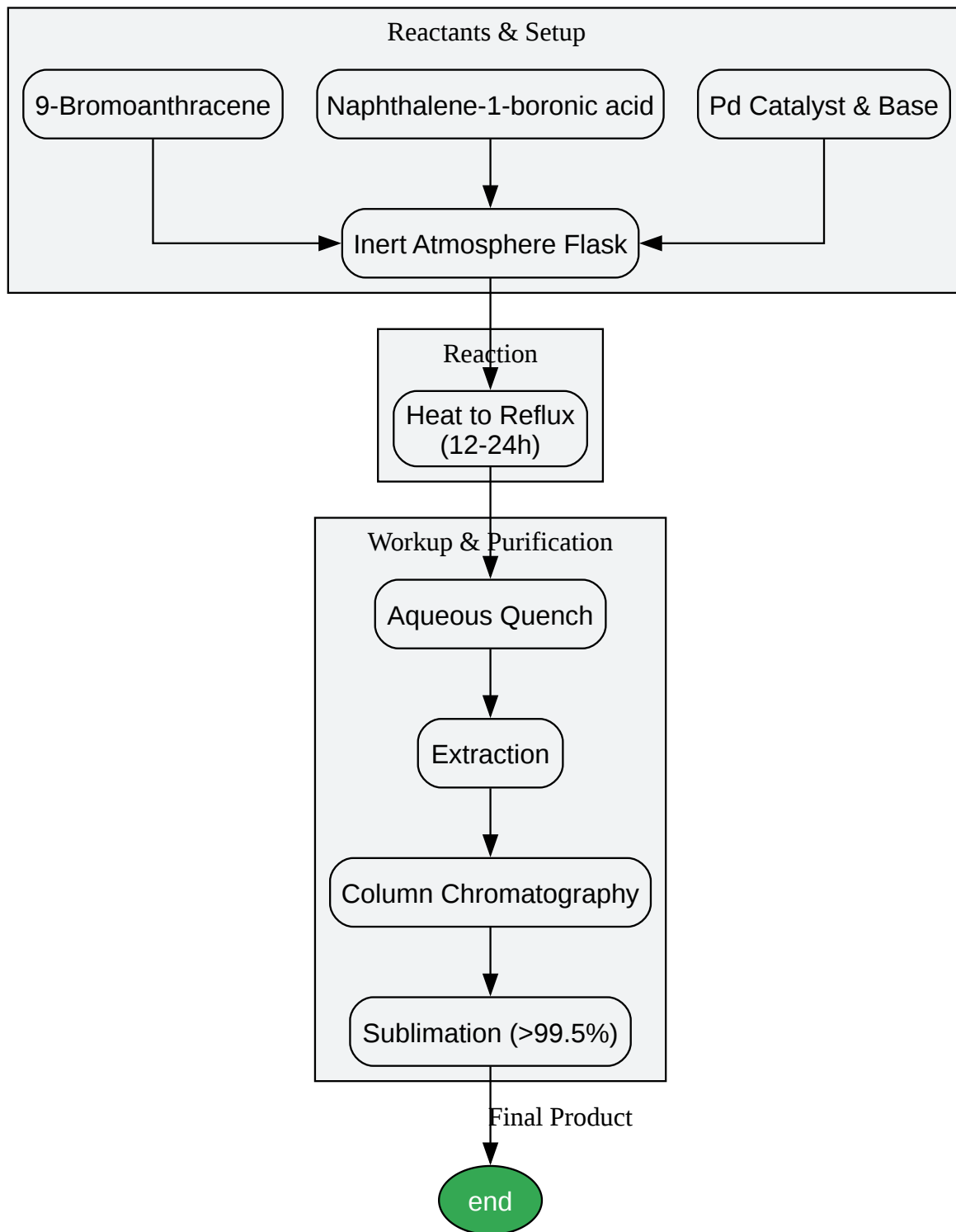
Methodology:

- Inert Atmosphere: To a flame-dried, three-neck flask equipped with a reflux condenser and magnetic stirrer, add 9-bromoanthracene, naphthalene-1-boronic acid (typically 1.2-1.5 equivalents), and potassium carbonate (2-3 equivalents).
- Degassing: Seal the flask and purge with an inert gas (e.g., nitrogen or argon) for 15-20 minutes. This step is critical as the palladium catalyst is sensitive to oxygen.
- Solvent and Catalyst Addition: Add the degassed solvent mixture (e.g., a 4:1 ratio of toluene to DMF) via cannula, followed by the addition of the Pd(PPh₃)₄ catalyst (typically 1-5 mol%).
- Reaction: Heat the mixture to reflux (typically 90-110 °C) and maintain for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Workup: After cooling to room temperature, quench the reaction with water. Transfer the mixture to a separatory funnel and extract with an organic solvent (e.g., dichloromethane or ethyl acetate).
- Purification: Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product is then typically purified by column chromatography on silica gel.

Causality and Trustworthiness:

- Why Suzuki Coupling? It provides a reliable and high-yield pathway to connect two distinct aromatic systems with minimal side products.[\[11\]](#)
- Role of the Catalyst: The palladium catalyst is the engine of the reaction, facilitating the three key steps of the catalytic cycle: oxidative addition, transmetalation, and reductive elimination.

- Importance of the Base: The base is required to activate the boronic acid, forming a more nucleophilic boronate species that participates in the transmetalation step.[\[12\]](#)
- Purification for OLEDs: For optoelectronic applications, exceptional purity (>99.5%) is non-negotiable. After chromatography, a final purification step of temperature-gradient sublimation is often employed to remove trace impurities that could otherwise act as quenching sites and degrade device performance.[\[5\]](#)[\[12\]](#)



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Caption: Synthetic workflow for **9-(Naphthalen-1-yl)anthracene**.

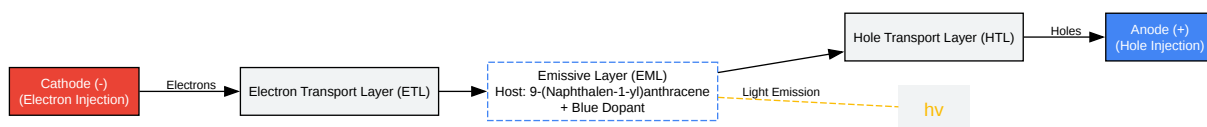
Part 4: Core Applications in Research and Development

The unique combination of photophysical and material properties makes **9-(Naphthalen-1-yl)anthracene** a valuable tool in several scientific domains.

Organic Light-Emitting Diodes (OLEDs)

This is the most prominent application. **9-(Naphthalen-1-yl)anthracene** serves as an exemplary host material within the emissive layer (EML) of an OLED.[2][3] In a typical device, electrical current injects electrons and holes into the organic layers. These charge carriers recombine in the EML on the host molecules, forming excited states (excitons). Through a process called Förster Resonance Energy Transfer (FRET), the energy from these excitons is efficiently transferred to the guest dopant molecules, which then radiatively decay to produce light.

The use of **9-(Naphthalen-1-yl)anthracene** as a host enables devices with high external quantum efficiency (EQE), excellent color purity, and critically, low efficiency roll-off at high brightness levels—a common challenge in blue OLEDs.[3][4]



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Caption: Simplified structure of a blue OLED device.

Fluorescent Probes and Analytical Standards

Beyond OLEDs, its strong and stable fluorescence makes it a useful compound in analytical chemistry. It can be employed as a reference standard for calibrating fluorescence spectrometers or as a fluorescent probe in various sensing applications.[1] Its emission

properties are sensitive to the local environment, which can be exploited to study molecular interactions.

Part 5: Safety and Handling

Safety information for **9-(Naphthalen-1-yl)anthracene** is not extensively documented in public databases.[1] However, supplier-provided data indicates that the compound may be harmful if swallowed (GHS Hazard Statement H302).[13] As with all fine chemicals, especially polycyclic aromatic hydrocarbons, appropriate precautions should be taken.

Recommendations:

- Always consult the material-specific Safety Data Sheet (SDS) provided by the supplier before use.
- Handle the solid powder in a well-ventilated area or a fume hood.
- Use standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

Conclusion

9-(Naphthalen-1-yl)anthracene (CAS 7424-70-6) is more than just a fluorescent molecule; it is a highly engineered material designed for advanced technological applications. Its structure expertly balances the luminescent properties of anthracene with the film-forming and stability-enhancing characteristics imparted by the bulky naphthalene substituent. This synergy has made it an indispensable component in the development of high-performance blue OLEDs. For researchers and developers, a thorough understanding of its synthesis, purification, and fundamental properties is crucial for innovating the next generation of organic electronic devices and fluorescent technologies.

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